



Application Note: Measurement of D-Glucose¹⁸O₂ Isotopic Enrichment in Plasma

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols for the quantitative analysis of D-Glucose¹⁸O₂ isotopic enrichment in plasma samples using Gas Chromatography-Mass Spectrometry
(GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). These methods are crucial
for metabolic studies, particularly in investigating glycolysis and gluconeogenesis pathways.[1]
The protocols cover plasma sample preparation, chemical derivatization for GC-MS analysis,
and direct measurement for LC-MS, along with instrumental parameters and data analysis
quidelines.

Principle of the Method

The measurement of isotopic enrichment of D-Glucose-¹⁸O₂ in plasma is essential for tracing glucose metabolism in vivo.[1] The general workflow involves the isolation of glucose from the plasma matrix, followed by analysis using mass spectrometry to determine the ratio of the ¹⁸O-labeled glucose to the unlabeled, naturally abundant glucose.

Two primary analytical approaches are detailed:

• Gas Chromatography-Mass Spectrometry (GC-MS): This is a traditional and robust method for glucose analysis.[2] Due to the low volatility of glucose, a chemical derivatization step is required to convert it into a more volatile compound suitable for gas chromatography.[1][3] Common derivatization techniques include silylation and acetylation.[4][5] This protocol will focus on a methoxime-trimethylsilylation derivatization.





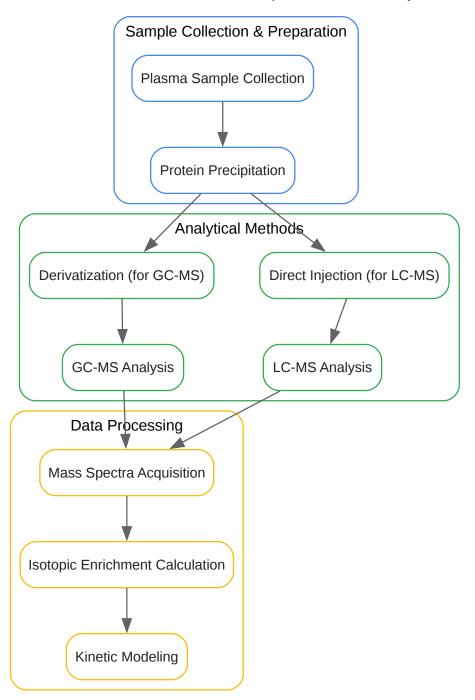


• Liquid Chromatography-Mass Spectrometry (LC-MS): This method is gaining popularity as it can often measure metabolites directly with minimal sample preparation, avoiding the need for derivatization.[2][6] This simplifies the workflow and can increase sample throughput.[7]

Below is a high-level overview of the experimental workflow.

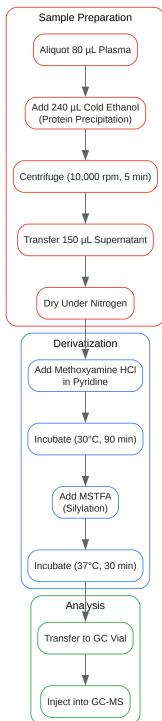


Overall Workflow for Glucose Isotopic Enrichment Analysis





Detailed GC-MS Sample Preparation Workflow



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